

# Proper Disposal of Nickel-59: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Nickel-59

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **Nickel-59** ( $^{59}\text{Ni}$ ), a long-lived radionuclide, is critical for maintaining a safe laboratory environment and ensuring compliance with regulatory standards. This guide provides a comprehensive, step-by-step approach to the safe handling and disposal of  $^{59}\text{Ni}$  waste generated in research and drug development settings. Adherence to these procedures will help minimize exposure risks and ensure that waste is managed in accordance with federal and institutional regulations.

## Key Properties of Nickel-59 for Waste Management

Understanding the radioactive properties of **Nickel-59** is fundamental to its safe disposal.

Property	Value	Implication for Disposal
Half-life	76,000 years	Waste must be managed as long-lived radioactive waste; decay-in-storage is not a viable disposal option.
Decay Mode	Electron Capture	Emits low-energy X-rays and Auger electrons. External radiation hazard is low, and extensive shielding is generally not required for typical laboratory quantities.
Primary Emissions	Cobalt (Co) X-rays (~6.9 keV)	Detection requires sensitive instrumentation, such as liquid scintillation counters or gamma spectrometers. Standard Geiger-Müller counters are not effective for detecting <sup>59</sup> Ni contamination.

## Step-by-Step Disposal Protocol for Nickel-59 Waste

This protocol outlines the essential procedures for the segregation, packaging, labeling, and disposal of various forms of **Nickel-59** waste commonly generated in a laboratory setting.

### Waste Segregation

Proper segregation at the point of generation is the most critical step in the radioactive waste management process. **Nickel-59** waste is classified as long-lived (half-life > 90 days) and must be segregated from short-lived isotopes.<sup>[1][2]</sup> Furthermore, it must be separated by physical form.

- Dry Solid Waste: Includes contaminated personal protective equipment (gloves, lab coats), absorbent paper, plasticware (pipette tips, tubes), and other solid materials.<sup>[3]</sup>
  - Procedure:

- Collect in a designated waste container lined with a durable, transparent plastic bag that is clearly labeled for radioactive waste.[4]
- Ensure no free liquids, sharps, or lead shielding are present in the dry solid waste container.[5]
- Contaminated metal items should be collected separately from other dry waste.[1]
- Liquid Waste: Aqueous solutions containing **Nickel-59**.
  - Procedure:
    - Collect in a designated, leak-proof, and chemically compatible (e.g., polyethylene) container.[4]
    - Do not dispose of radioactive liquids down the sanitary sewer unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department and within specified limits.[6]
    - Maintain the pH of aqueous solutions between 5.5 and 9.5, unless otherwise specified by your EHS office.[6]
    - Keep liquid waste containers in secondary containment to prevent spills.[2]
- Liquid Scintillation Vials: Vials containing scintillation cocktail used for detecting **Nickel-59**.
  - Procedure:
    - Collect in a designated container specifically for scintillation vials.[2][5]
    - Ensure vials are tightly capped to prevent leakage.[5]
    - Separate glass and plastic vials if required by your institution.[7]
- Sharps Waste: Needles, syringes, razor blades, and contaminated broken glass.
  - Procedure:

- Collect in a rigid, puncture-resistant container clearly labeled for radioactive sharps.[2]  
[3]
- Do not overfill the sharps container.

## Waste Packaging and Labeling

Accurate packaging and labeling are essential for safe transport and disposal.

- Containers: Use only containers approved by your institution's EHS department. These are typically provided by EHS and are pre-labeled or come with the necessary labels.[1][6]
- Labeling:
  - All radioactive waste containers must be clearly labeled with the radiation symbol (trefoil) and the words "Caution, Radioactive Material." [1]
  - Attach a radioactive waste tag to each container as soon as the first item of waste is added.
  - The tag must include:
    - The radionuclide: **Nickel-59**
    - The total estimated activity (in millicuries or microcuries).
    - The waste form (e.g., dry solid, aqueous liquid).
    - The chemical constituents, if it is a mixed hazardous and radioactive waste.
    - The Principal Investigator's name and laboratory contact information.
    - The date the container was started and the date it was sealed.

## Storage in the Laboratory

- Store waste in a designated, low-traffic area away from general workstations.
- Ensure the exterior of waste containers remains free of contamination.[1]

- Do not accumulate excessive amounts of radioactive waste in the laboratory.[1]

## Arranging for Disposal

- Once a waste container is full, seal it securely.
- Complete the radioactive waste tag with all required information.
- Contact your institution's EHS department to schedule a waste pickup.[8] Follow their specific procedures for requesting a collection.

## Regulatory Considerations: Waste Classification

The U.S. Nuclear Regulatory Commission (NRC) classifies low-level radioactive waste to ensure appropriate disposal methods. The classification for **Nickel-59** is determined by its concentration in the waste matrix.

Waste Class	Concentration of Nickel-59 in Activated Metal (Curies per cubic meter - Ci/m <sup>3</sup> )	General Disposal Requirements
Class A	≤ 22	Must meet minimum waste form requirements. Usually segregated from other waste classes at the disposal site.[6]
Class C	> 22 to 220	Must meet more rigorous waste form requirements to ensure stability. Requires additional measures at the disposal facility to protect against inadvertent intrusion. [6][9]
Greater Than Class C (GTCC)	> 220	Not generally acceptable for near-surface disposal. Requires disposal in a geologic repository.[6]

Note: For waste that is not activated metal, different concentration limits may apply. Always consult with your EHS department for guidance on waste classification.

## Experimental Protocol: Decontamination and Survey

A critical aspect of managing **Nickel-59** waste is preventing and detecting contamination.

Methodology for Wipe Surveys:

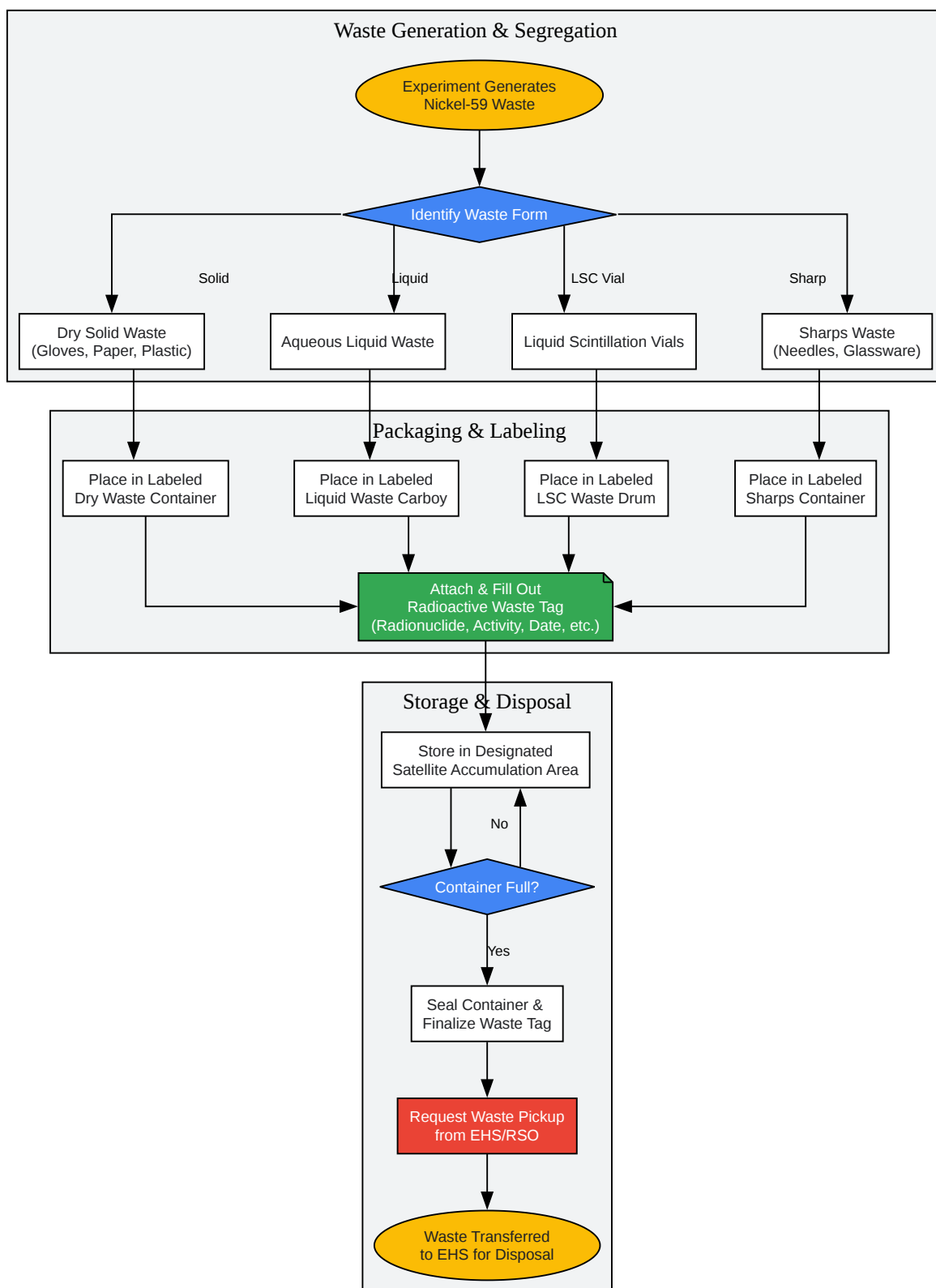
Since **Nickel-59** is not detectable with a standard Geiger-Müller survey meter, routine wipe surveys are mandatory to detect removable contamination.[\[10\]](#)

- Materials:
  - Filter paper or cotton swabs.
  - Vials containing liquid scintillation cocktail.
  - Liquid Scintillation Counter (LSC).
  - Forceps.
  - A map of the survey area.
- Procedure:
  1. Using forceps, wipe an area of approximately 100 cm<sup>2</sup> (e.g., a 4-inch by 4-inch square) with a piece of filter paper.
  2. Place the filter paper into a vial containing liquid scintillation cocktail.
  3. Repeat for all areas where contamination is suspected, including work surfaces, equipment, floors, and the exterior of waste containers.
  4. Prepare a background vial containing an unused wipe.
  5. Analyze the vials using a Liquid Scintillation Counter.

6. Consult your institution's radiation safety manual for action levels for removable contamination.

## Logical Workflow for Nickel-59 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Nickel-59** waste from a laboratory.



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Caption: Workflow for **Nickel-59** Laboratory Waste Disposal.



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## References

- 1. Radioactive Waste | Environment, Health and Safety [ehs.cornell.edu]
- 2. research.columbia.edu [research.columbia.edu]
- 3. ehs.umich.edu [ehs.umich.edu]
- 4. ehs.ucsf.edu [ehs.ucsf.edu]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. nrc.gov [nrc.gov]
- 7. How to Store and Dispose of Extremely Hazardous Chemical Waste [blink.ucsd.edu]
- 8. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 9. nrc.gov [nrc.gov]
- 10. ehs.princeton.edu [ehs.princeton.edu]
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